

Application Notes and Protocols for Amine Quantification using Succinic Anhydride-13C2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Succinic anhydride-13C2

Cat. No.: B3065980

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The quantitative analysis of primary and secondary amines, a class of compounds integral to numerous biological processes and pharmaceutical agents, often presents analytical challenges due to their polarity and low volatility. Derivatization is a key strategy to enhance their detectability and chromatographic performance in mass spectrometry (MS). **Succinic anhydride-13C2** is a stable isotope-labeled derivatizing agent that introduces a specific mass shift, enabling robust and sensitive quantification of amines in complex biological matrices. This technique is particularly valuable in metabolomics, drug development, and neuroscience for the precise measurement of amino acids, biogenic amines, neurotransmitters, and pharmaceutical compounds containing amine functionalities.

The underlying principle of this method is the reaction of succinic anhydride with the primary or secondary amine groups to form a stable N-succinyl derivative. By using **Succinic anhydride-13C2**, two 13C isotopes are incorporated into the amine-containing molecule. This results in a predictable mass increase of +102 Da for each primary or secondary amine functional group that is derivatized, facilitating clear identification and accurate quantification using an unlabeled internal standard or by comparing to a naturally labeled sample.

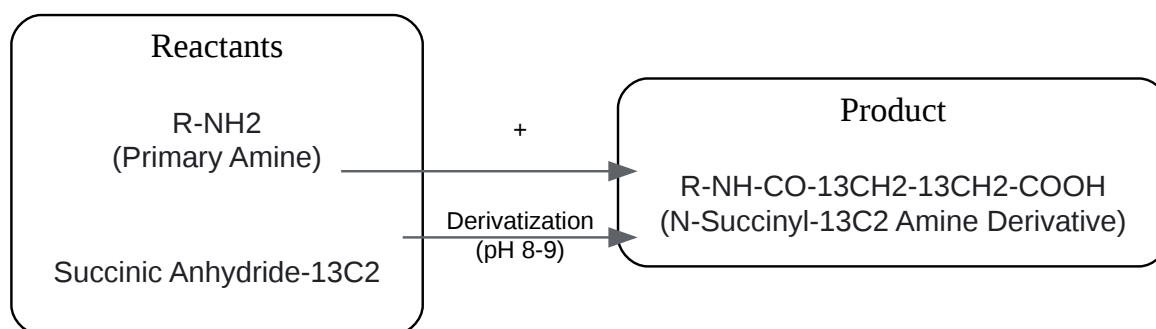
Applications

The derivatization of primary and secondary amines with **Succinic anhydride-13C2** is a versatile technique with broad applications:

- **Metabolomics:** For the quantitative profiling of amino acids and biogenic amines in biological fluids such as plasma, urine, and cerebrospinal fluid.
- **Drug Development:** In the analysis of pharmaceutical compounds containing primary or secondary amine moieties and their metabolites, which is crucial for pharmacokinetic and pharmacodynamic studies.
- **Neuroscience:** For the quantification of neurotransmitters and their metabolites, enabling the study of neurochemical pathways.

Experimental Workflow

The general workflow for sample preparation and analysis involves several key steps as illustrated below.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for Amine Quantification using Succinic Anhydride-13C₂]. BenchChem, [2025]. [Online PDF]. Available

at: [<https://www.benchchem.com/product/b3065980#sample-preparation-for-amine-quantification-using-succinic-anhydride-13c2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com